

# An In-depth Technical Guide to 2-Amino-4-hydroxybenzothiazole

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## Compound of Interest

Compound Name: 2-Amino-4-hydroxybenzothiazole

Cat. No.: B1294697

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This guide provides a comprehensive overview of the molecular structure, properties, and analytical methodologies related to **2-Amino-4-hydroxybenzothiazole**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Properties

**2-Amino-4-hydroxybenzothiazole** is a heterocyclic organic compound featuring a benzothiazole core. This bicyclic structure consists of a fused benzene and thiazole ring. Key functional groups, an amino group (-NH<sub>2</sub>) and a hydroxyl group (-OH), are attached to this framework, making it a versatile building block in organic synthesis.<sup>[1]</sup> Its chemical structure and properties are summarized below.

Chemical Identifiers and Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> OS	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	166.20 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-amino-1,3-benzothiazol-4-ol	<a href="#">[3]</a>
CAS Number	7471-03-6	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to Light yellow to Light orange powder/crystal	<a href="#">[2]</a>
SMILES	<chem>OC1=C2C(SC(N)=N2)=CC=C1</chem>	<a href="#">[1]</a>
InChI	InChI=1S/C7H6N2OS/c8-7-9-6-4(10)2-1-3-5(6)11-7/h1-3,10H,(H2,8,9)	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	182.0 to 186.0 °C	
Purity	>98.0% (by Nonaqueous Titration)	<a href="#">[2]</a>

## Experimental Protocols

Detailed experimental protocols are crucial for the accurate synthesis, purification, and analysis of **2-Amino-4-hydroxybenzothiazole**. Below are representative methodologies.

### 1. Synthesis of 2-Amino-4-hydroxybenzothiazole

A common synthetic route to produce 2-aminobenzothiazoles involves the reaction of an aniline derivative with a thiocyanate salt in the presence of a halogen. For **2-Amino-4-hydroxybenzothiazole**, the starting material would be an appropriately substituted aminophenol.

- Materials:
  - 2-Amino-3-mercaptophenol
  - Cyanogen bromide (CNBr)

- Methanol (MeOH)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Water (H<sub>2</sub>O)
- Ethyl acetate (EtOAc)
- Brine solution
- Procedure:
  - Dissolve 2-Amino-3-mercaptophenol in methanol in a round-bottom flask.
  - Cool the solution to 0 °C using an ice bath.
  - Slowly add a solution of cyanogen bromide in methanol to the cooled mixture while stirring.
  - Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
  - Monitor the reaction progress using Thin-Layer Chromatography (TLC).
  - Upon completion, neutralize the reaction mixture with a saturated solution of sodium bicarbonate.
  - Extract the aqueous layer with ethyl acetate (3x).
  - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
  - Concentrate the organic solvent under reduced pressure to obtain the crude product.
  - Purify the crude product by column chromatography on silica gel or by recrystallization to yield pure **2-Amino-4-hydroxybenzothiazole**.

## 2. Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

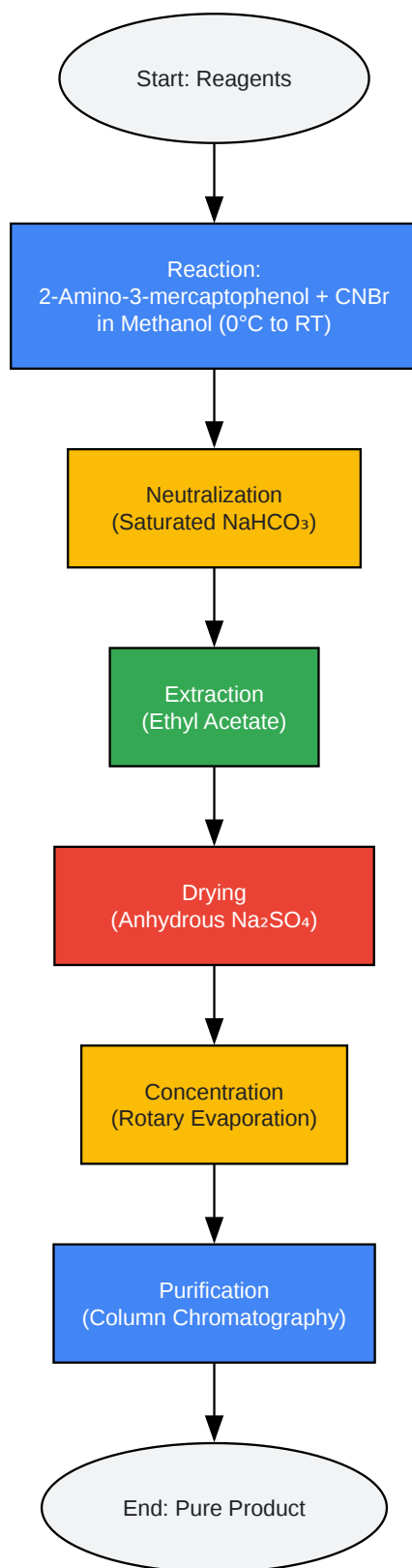
Purity analysis is often conducted using HPLC.

- Instrumentation:
  - HPLC system with a UV-Vis detector
  - C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m particle size)
- Mobile Phase:
  - A gradient of acetonitrile and water (both containing 0.1% trifluoroacetic acid).
- Method:
  - Prepare a standard solution of **2-Amino-4-hydroxybenzothiazole** (1 mg/mL) in methanol.
  - Set the column temperature to 25 °C.
  - Set the flow rate to 1.0 mL/min.
  - Set the UV detection wavelength to an appropriate value based on the compound's UV absorbance spectrum.
  - Inject the sample solution.
  - Analyze the resulting chromatogram to determine the purity by calculating the area percentage of the main peak.

## Visualizations

### Logical Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and subsequent purification of **2-Amino-4-hydroxybenzothiazole**.

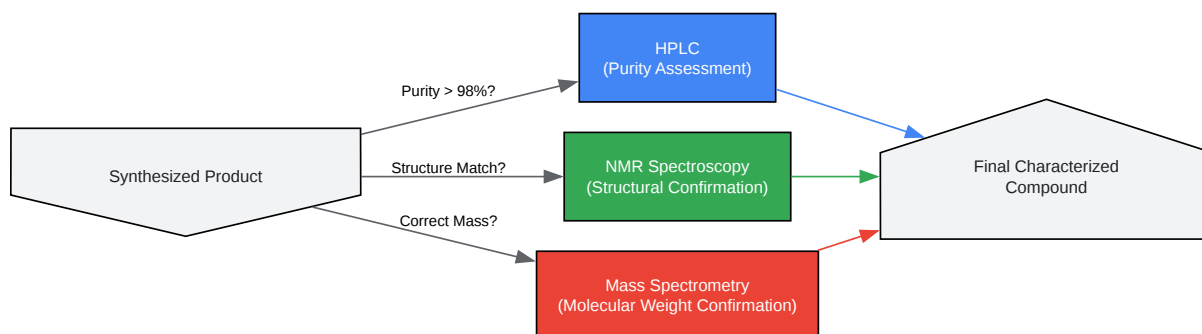


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Caption: Workflow for the synthesis and purification of **2-Amino-4-hydroxybenzothiazole**.

## Conceptual Diagram: Analytical Characterization

This diagram outlines the steps involved in the analytical characterization of the synthesized compound to confirm its identity and purity.



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Caption: Analytical workflow for compound characterization.

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## References

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